Platinum Tetrabromide: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Platinum(IV) bromide*
CAS No.:	*13455-11-3*
Cat. No.:	*B3418968*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Platinum (IV) Bromide ($PtBr_4$), a compound of increasing interest in materials science and drug development. This document details its physicochemical properties, outlines synthetic and characterization methodologies, and explores its potential applications, particularly focusing on its relevance to drug discovery and catalysis.

Core Properties of Platinum Tetrabromide

Platinum tetrabromide is an inorganic compound where platinum exists in a +4 oxidation state. It is a brownish-black or dark red solid material.[1] Key quantitative data for this compound are summarized in the table below.

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Property	Value	Reference
Molecular Formula	$PtBr_4$	[1][2]
Molecular Weight	514.70 g/mol	[2]
Appearance	Brownish-black or dark red solid	[1]
Melting Point	180°C (decomposes)	[1]
CAS Number	68938-92-1	[2]

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of platinum tetrabromide are not readily available in publicly accessible literature, several synthetic routes have been described.[1]

Experimental Protocols: Synthesis

General Synthetic Routes:

- Direct Bromination of Platinum: This method involves the direct reaction of elemental platinum with bromine gas at elevated temperatures under controlled conditions. The stoichiometry of the reactants and the reaction temperature are critical parameters to ensure the formation of the Pt(IV) oxidation state.
- Decomposition of Hexabromoplatinic(IV) Acid: Another reported method is the thermal decomposition of the nonahydrate of hexabromoplatinic(IV) acid ($H_2PtBr_6 \cdot 9H_2O$) at approximately 280°C.
- Oxidation of Lower Platinum Bromides: Platinum tetrabromide can also be prepared by heating tris(platinum bromide) at a bromine partial pressure of 1.01×10^5 Pa and a temperature above 405°C.

Generalized Laboratory-Scale Synthesis Protocol (Illustrative):

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A generalized protocol based on the direct bromination method is outlined below. Note that this is an illustrative procedure and requires optimization and adherence to stringent safety protocols.

- Preparation: A known mass of high-purity platinum metal powder or foil is placed in a quartz reaction tube.
- Reaction Setup: The reaction tube is placed inside a tube furnace equipped with a gas inlet and outlet. The system is first purged with an inert gas (e.g., argon) to remove air and moisture.
- Bromination: A controlled flow of bromine vapor, carried by an inert gas, is passed over the heated platinum. The temperature of the furnace is gradually increased to the optimal reaction temperature, which needs to be empirically determined.
- Reaction Monitoring: The reaction progress is monitored by observing the change in the appearance of the platinum metal and the formation of the dark-colored platinum tetrabromide product.
- Isolation and Purification: After the reaction is complete, the system is cooled to room temperature under an inert atmosphere. The crude platinum tetrabromide is then collected. Purification can be attempted by techniques such as sublimation under reduced pressure, although its thermal decomposition at 180°C presents a challenge.

Experimental Protocols: Characterization

The characterization of platinum tetrabromide is crucial to confirm its identity, purity, and structure. A combination of spectroscopic and analytical techniques is typically employed.

- X-ray Crystallography: This is the definitive method for determining the solid-state structure of platinum tetrabromide. It would confirm the octahedral coordination geometry of the platinum center and the connectivity of the atoms in the crystal lattice.
- Elemental Analysis: This technique is used to determine the elemental composition (Pt and Br) of the synthesized compound, providing a confirmation of its empirical formula.

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- Mass Spectrometry: Mass spectrometry can be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, which can provide structural information.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While platinum has an NMR active isotope (^{195}Pt), the paramagnetic nature of some platinum compounds can make NMR challenging. However, for diamagnetic Pt(IV) complexes, ^{195}Pt NMR can provide valuable information about the electronic environment of the platinum nucleus.

- Infrared (IR) and Raman Spectroscopy: These vibrational spectroscopy techniques can be used to identify the Pt-Br stretching frequencies, providing information about the bonding within the molecule.

Applications in Research and Development

Platinum compounds, including Pt(IV) complexes, are at the forefront of research in catalysis and drug development.

Catalysis

Platinum catalysts are widely used in organic synthesis due to their high activity and selectivity. Platinum tetrabromide can serve as a precursor for the synthesis of various platinum-based catalysts. These catalysts are employed in a range of reactions, including hydrosilylation and cycloaddition reactions.

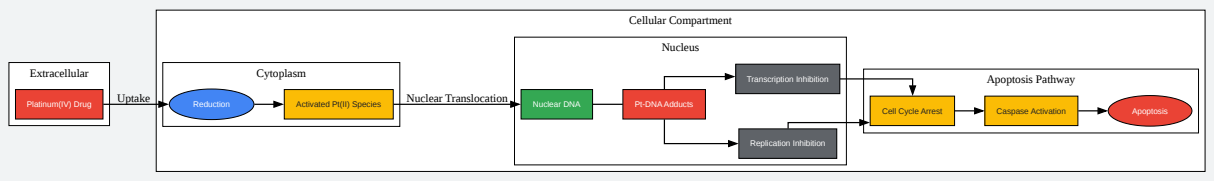
Drug Development

Platinum-based drugs, such as cisplatin and carboplatin, are mainstays in cancer chemotherapy. The primary mechanism of action of these drugs is the formation of adducts with DNA, which ultimately leads to cell cycle arrest and apoptosis.[3] Pt(IV) complexes are being actively investigated as next-generation anticancer agents due to their potential for oral administration and reduced side effects. These complexes are generally more kinetically inert than their Pt(II) counterparts and can be activated by reduction within the tumor microenvironment.

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Cellular Signaling Pathways of Platinum Compounds

The cytotoxic effects of platinum-based drugs are mediated through the activation of complex cellular signaling pathways. Upon entering the cell and forming DNA adducts, a cascade of events is initiated, leading to programmed cell death (apoptosis). The following diagram illustrates a simplified overview of the key signaling pathways involved.



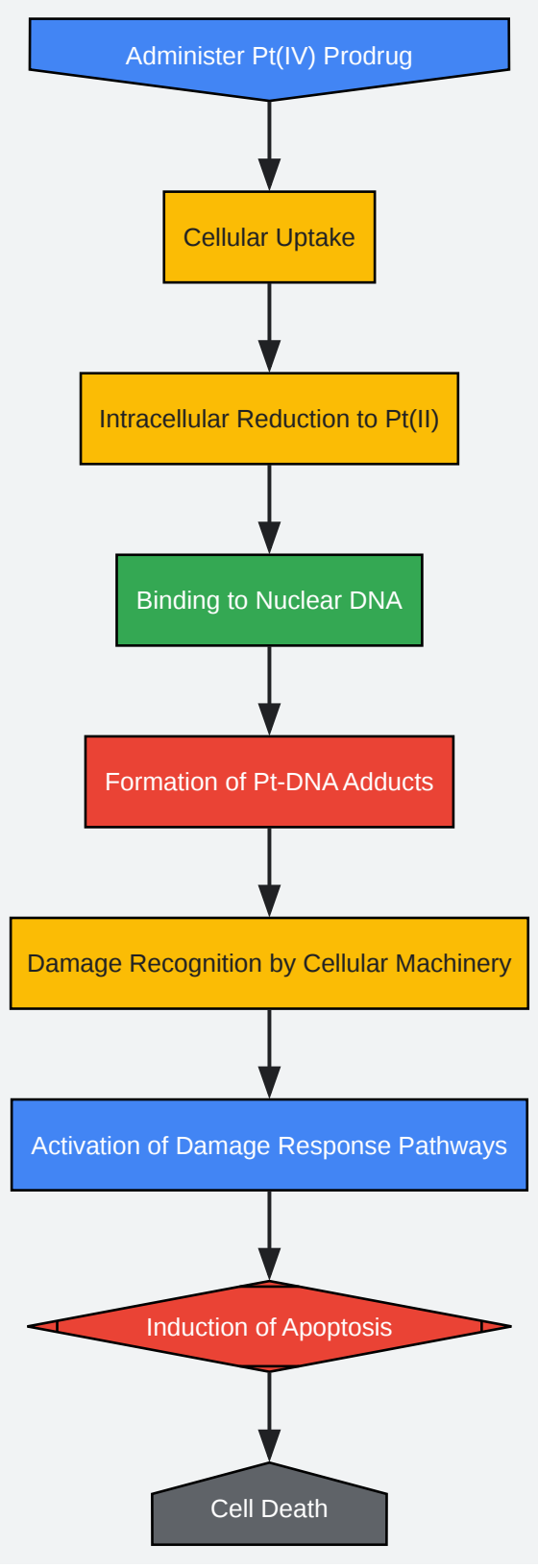
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Caption: Simplified signaling pathway of a Pt(IV) anticancer prodrug.

Logical Workflow for Platinum Drug Action

The following diagram outlines the logical workflow from the administration of a platinum(IV) prodrug to the induction of apoptosis in cancer cells.

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Caption: Logical workflow of platinum(IV) prodrug activation and action.

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